

Navigating the Handling of Bromo-PEG5-alcohol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Bromo-PEG5-alcohol

Cat. No.: B606400

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For researchers, scientists, and professionals in drug development, the proper handling of specialized chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This in-depth guide provides a technical overview of the safety and handling precautions for **Bromo-PEG5-alcohol**, a commonly used PEG-based PROTAC linker.

This document outlines the essential safety protocols, physical and chemical properties, and emergency procedures associated with **Bromo-PEG5-alcohol**. Adherence to these guidelines is crucial for minimizing risks and fostering a secure research environment.

Section 1: Chemical and Physical Properties

A thorough understanding of a substance's properties is the foundation of safe handling. The key physical and chemical characteristics of **Bromo-PEG5-alcohol** are summarized below.

Property	Value	Source
Molecular Formula	C10H21BrO5	[1] [2] [3] [4] [5]
Molecular Weight	301.17 g/mol	
Appearance	Colorless to light yellow liquid	
Density	1.310 g/cm ³	
CAS Number	957205-14-0	

Section 2: Hazard Identification and Safety

Precautions

Bromo-PEG5-alcohol is classified with several hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).

GHS Hazard Statements:

- Harmful if swallowed (H302).
- Causes skin irritation (H315).
- Causes serious eye irritation (H319).
- May cause respiratory irritation (H335).
- Very toxic to aquatic life with long lasting effects (H410).

Precautionary Statements:

- Prevention: Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area. Avoid release to the environment. Wear protective gloves/eye protection/face protection.
- Response: If swallowed, call a POISON CENTER or doctor if you feel unwell and rinse mouth. If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. If inhaled, remove person to fresh air and keep comfortable for breathing.
- Storage: Store in a well-ventilated place. Keep container tightly closed.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

Section 3: Experimental Protocols

Adherence to standardized protocols is essential for mitigating the risks associated with **Bromo-PEG5-alcohol**.

Handling Protocol

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
 - Body Protection: Wear a lab coat.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Storage Protocol

- Temperature: Store in a tightly sealed container in a cool, well-ventilated area. The recommended storage temperature is -20°C for the pure form.
- Incompatibilities: Keep away from strong acids/alkalis and strong oxidizing/reducing agents.
- Solutions: If prepared in a solvent, store aliquots in tightly sealed vials at -80°C for up to six months or -20°C for up to one month. Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.

Spill and Disposal Protocol

- Accidental Release:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).

- Collect the absorbed material into a sealed container for disposal.
- Prevent the spill from entering drains or waterways.
- Disposal: Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations at an approved waste disposal facility.

Section 4: Emergency First-Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

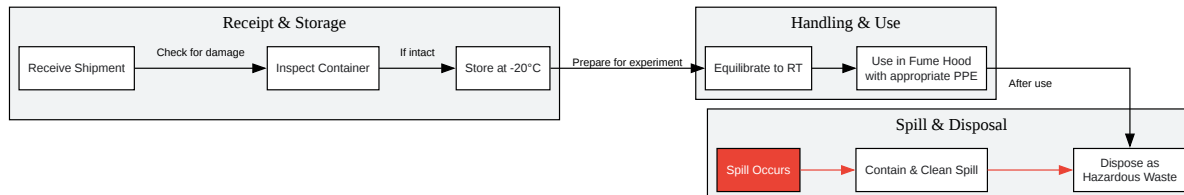
Section 5: Stability and Reactivity

Understanding the stability and reactivity of **Bromo-PEG5-alcohol** is crucial for safe storage and handling.

Parameter	Description
Chemical Stability	Stable under recommended storage conditions.
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.
Hazardous Decomposition Products	Under fire conditions, may decompose to produce toxic fumes, including carbon oxides and hydrogen bromide gas.

Section 6: Safe Handling Workflow

The following diagram illustrates the key stages of safely handling **Bromo-PEG5-alcohol** from receipt to disposal.



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